

Barium oxalate chemical formula and structure

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Compound of Interest

Compound Name: Barium oxalate

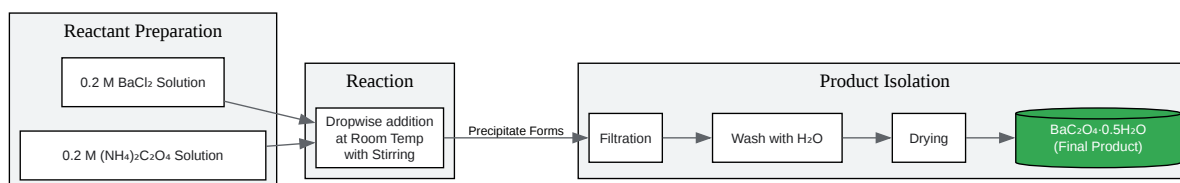
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Chemical Formula and Structure

Barium oxalate is an inorganic compound and the barium salt of oxalic acid.[1] It consists of a barium cation (Ba^{2+}) and an oxalate anion ($\text{C}_2\text{O}_4^{2-}$).[1] The chemical formula for the anhydrous form is BaC_2O_4 . [1][2][3] **Barium oxalate** also exists in several hydrated forms, including $\text{BaC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$ and $\text{BaC}_2\text{O}_4 \cdot 3.5\text{H}_2\text{O}$. [4][5]

The oxalate ion acts as a bidentate ligand, bonding to the barium ion through two oxygen atoms. In the solid state, these ions arrange into a crystalline lattice. The crystal structure of **barium oxalate** hydrates has been a subject of detailed study. For instance, $\text{BaC}_2\text{O}_4 \cdot 3.5\text{H}_2\text{O}$ has a monoclinic crystal system with the space group C2/c . [5] The hemihydrate, $\text{BaC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$, exhibits a triclinic crystal structure with the space group P1 . [4][6] In these structures, the barium atoms are coordinated to oxygen atoms from both the oxalate anions and the water molecules. [5][6]



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